

Menthofuran: A Comprehensive Technical Guide to its Olfactory and Sensory Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Menthofuran*

Cat. No.: *B113398*

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Introduction

Menthofuran, a monoterpenoid and a significant constituent of various essential oils from the *Mentha* genus (mint), presents a complex and multifaceted sensory profile.^[1] Its characteristic aroma and flavor, coupled with potential trigeminal effects, make it a molecule of significant interest in the fields of flavor and fragrance chemistry, sensory science, and pharmacology. This technical guide provides an in-depth exploration of the olfactory and sensory properties of **menthofuran**, detailing its aroma and taste profiles, potential trigeminal interactions, and the experimental methodologies used for its evaluation.

Physicochemical Properties

A foundational understanding of **menthofuran**'s physical and chemical characteristics is essential for interpreting its sensory properties.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄ O	[2]
Molecular Weight	150.22 g/mol	[2]
Appearance	Clear light yellow liquid	[3]
Odor	Sweet, haylike-minty, sometimes described as "lactone"-like. Initial impression can be pungent and sharp.	[3]
Solubility	Insoluble in water; soluble in oils and ethanol.	[2]
Boiling Point	80-82 °C at 13 mm Hg	[3]
Specific Gravity	0.960 - 0.970 @ 25°C	[4]
Refractive Index	1.481 - 1.486 @ 20°C	[4]

Olfactory Properties

The aroma of **menthofuran** is complex, with a variety of descriptors reported in the literature. It is a key contributor to the characteristic scent of peppermint and other mint species.[5]

Aroma Profile

The olfactory profile of **menthofuran** is characterized by a combination of sweet, herbal, and musty notes.

Aroma Descriptor	Intensity/Frequency	Reference
Sweet	63.97%	[2]
Herbal	61.75%	[2]
Earthy	51.16%	[2]
Musty	50.62%	[2]
Minty	49.96%	[2]
Tobacco	43.47%	[2]
Phenolic	39.83%	[2]
Nutty	39.39%	[2]
Fatty	38.44%	[2]
Camphoreous	38.43%	[2]
Pungent, Pyrazine-like, Coffee	-	[4]

Odor Threshold

The odor threshold is a critical parameter for understanding the impact of an aroma compound. An Odour Threshold Value (OTV) for **menthofuran** is available for purchase, measured according to European standard EN13725:V2.[6] While the exact value is proprietary, the availability of a standardized measurement is significant for research and quality control. A sensory threshold for the aroma of mint essential oil, of which **menthofuran** is a component, has been measured at 0.008µg/ml.[7][8]

Taste Properties

The taste of **menthofuran** is generally described as bitter and somewhat unpleasant at higher concentrations.

Taste Profile

Taste Descriptor	Concentration	Reference
Slightly bitter, almost tarry	< 10 ppm	[3]
Musty, nutty, coffee, raw, legume	10 ppm	[4]

Taste Threshold

Specific taste threshold values for **menthofuran** are not readily available in the public domain. The threshold for detecting taste is the lowest concentration at which a substance is perceptible.[9] For context, taste thresholds for common tastants are in the millimolar range, for example, approximately 2 mM for citric acid and 10 mM for sodium chloride.[10] Given its bitter profile, the detection threshold for **menthofuran** is likely to be significantly lower, as is typical for bitter compounds like quinine (0.008 mM).[10]

Trigeminal Sensory Properties

The trigeminal nerve mediates sensations of touch, temperature, and pain in the face, including the nasal and oral cavities.[11] Many volatile compounds, particularly those found in mint, elicit trigeminal sensations such as cooling.

While direct studies on the trigeminal effects of **menthofuran** are limited, its structural similarity to menthol provides a strong basis for inferring its mechanism of action. Menthol is a well-known activator of Transient Receptor Potential (TRP) channels, specifically TRPM8 and TRPA1.[12][13][14][15][16][17]

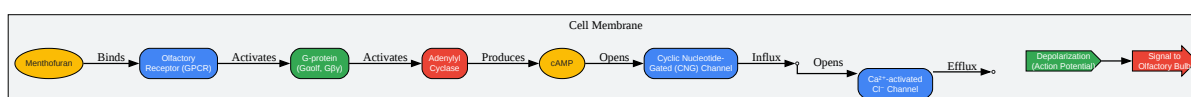
- TRPM8 (Transient Receptor Potential Melastatin 8): This receptor is the primary sensor for cold temperatures and cooling agents like menthol.[12][13][14] Activation of TRPM8 by menthol leads to the perception of a cooling sensation.[18]
- TRPA1 (Transient Receptor Potential Ankyrin 1): This channel is a broadly tuned sensor of irritants and can also be activated by menthol, contributing to pungent or irritating sensations at higher concentrations.[15][17]

Given that **menthofuran** possesses a minty and cooling character, it is highly probable that it also interacts with these TRP channels to produce its trigeminal effects.

Signaling Pathways

Olfactory Signal Transduction

The perception of **menthofuran**'s aroma begins with its interaction with olfactory receptors (ORs) located in the olfactory epithelium. The binding of an odorant molecule like **menthofuran** to its specific G-protein coupled receptor (GPCR) initiates a signaling cascade.

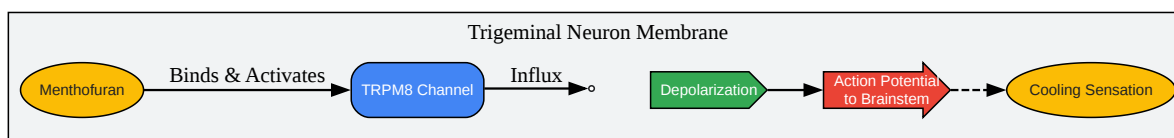


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Caption: Generalized olfactory signal transduction pathway initiated by **menthofuran**.

Trigeminal Signal Transduction (Hypothesized)

Based on the action of the related compound menthol, the cooling sensation of **menthofuran** is likely mediated by the activation of TRPM8 channels on trigeminal nerve endings.



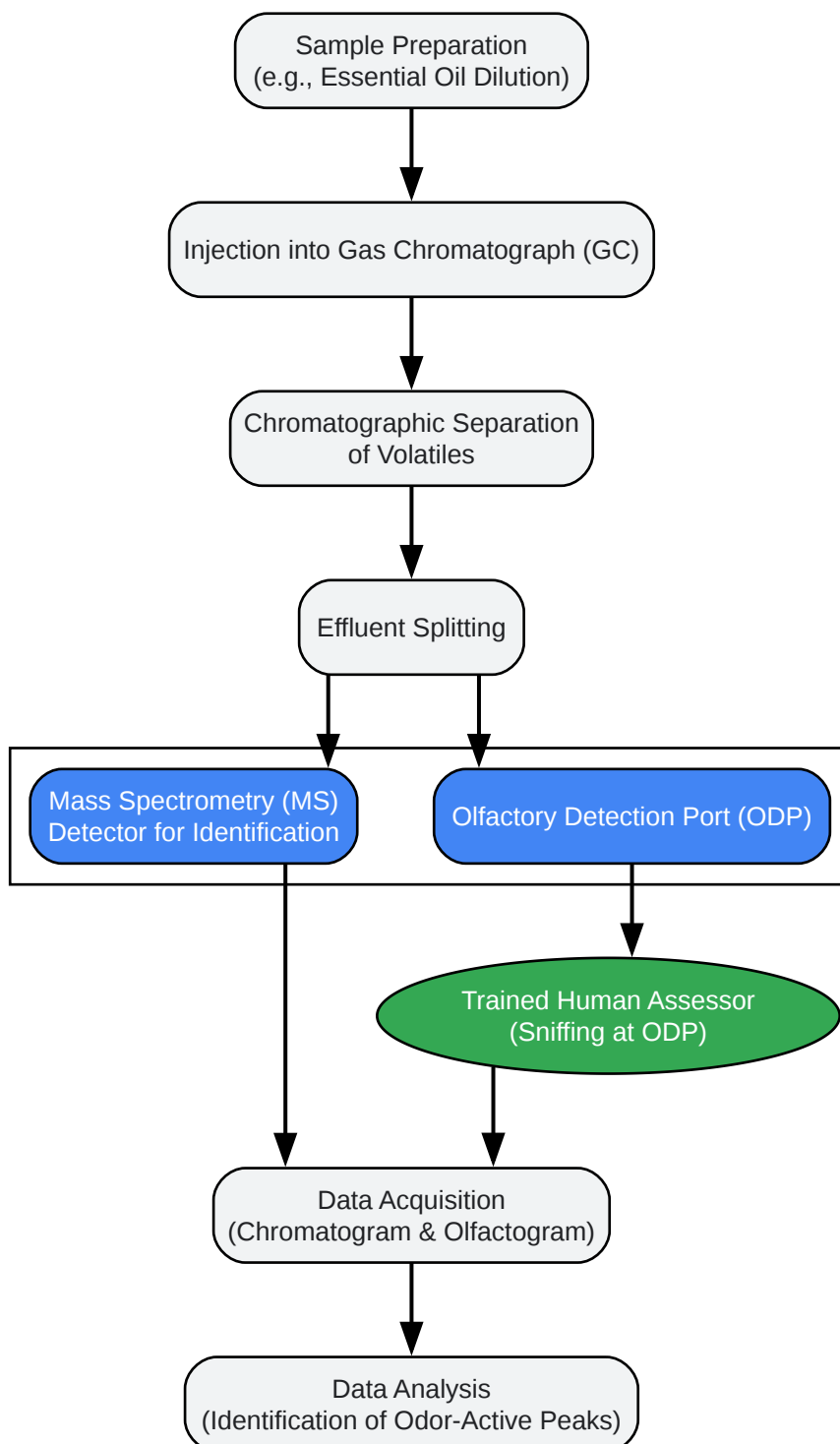
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Caption: Hypothesized trigeminal signaling pathway for **menthofuran**'s cooling sensation.

Experimental Protocols

Gas Chromatography-Olfactometry (GC-O)

GC-O is a powerful technique used to identify odor-active compounds in a complex mixture.[19]



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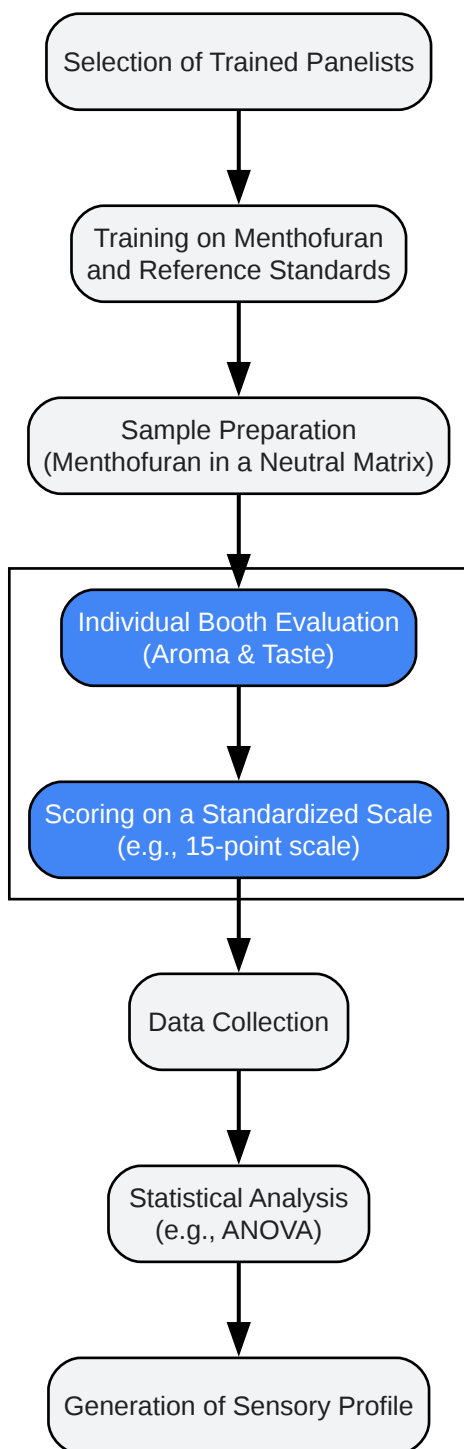
Caption: General experimental workflow for Gas Chromatography-Olfactometry (GC-O).

Detailed Methodology:

- Sample Preparation: Dilute the **menthofuran** standard or essential oil containing **menthofuran** in an appropriate solvent (e.g., hexane) to a suitable concentration.[\[20\]](#)
- GC System: Use a gas chromatograph equipped with a capillary column appropriate for terpene analysis (e.g., DB-5 or Carbowax).[\[2\]](#)
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC inlet.
- Chromatographic Conditions:
 - Oven Temperature Program: Start at a low temperature (e.g., 40°C) and ramp up to a higher temperature (e.g., 260°C) to separate the volatile compounds.[\[20\]](#)
 - Carrier Gas: Use an inert gas like helium or hydrogen at a constant flow rate.
- Effluent Splitting: At the end of the column, the effluent is split between a conventional detector (like a Flame Ionization Detector or Mass Spectrometer) and the olfactory detection port (ODP).[\[19\]](#)
- Olfactory Detection: A trained panelist sniffs the effluent from the ODP and records the time, duration, and description of any perceived odors.[\[19\]](#)
- Data Analysis: The data from the detector (chromatogram) is correlated with the sensory data from the panelist (olfactogram) to identify the retention times of the odor-active compounds, including **menthofuran**.

Sensory Panel Evaluation

Descriptive sensory analysis with a trained panel is used to create a detailed sensory profile of a substance.[\[21\]](#)



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References

- 1. benchchem.com [benchchem.com]
- 2. scent.vn [scent.vn]
- 3. MENTHOFURAN | 494-90-6 [chemicalbook.com]
- 4. menthofuran, 494-90-6 [thegoodscentcompany.com]
- 5. Menthofuran dosage - YesWeLab - Laboratories [yeswelab.fr]
- 6. odourthreshold.com [odourthreshold.com]
- 7. longdom.org [longdom.org]
- 8. longdom.org [longdom.org]
- 9. Taste detection threshold - Wikipedia [en.wikipedia.org]
- 10. Taste Perception in Humans - Neuroscience - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. Molecular and cellular mechanisms of trigeminal chemosensation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Frontiers | Differential Activation of TRPM8 by the Stereoisomers of Menthol [frontiersin.org]
- 13. Differential Activation of TRPM8 by the Stereoisomers of Menthol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. TRPM8 activation by menthol, icilin, and cold is differentially modulated by intracellular pH - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Bimodal Action of Menthol on the Transient Receptor Potential Channel TRPA1 - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. Bimodal action of menthol on the transient receptor potential channel TRPA1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. The orotrigeminal system - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Gas chromatography-olfactometry - Wikipedia [en.wikipedia.org]
- 20. chemicalbulletin.upt.ro [chemicalbulletin.upt.ro]
- 21. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Menthofuran: A Comprehensive Technical Guide to its Olfactory and Sensory Properties]. BenchChem, [2025]. [Online PDF]. Available at:

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